

Essential Safety and Logistical Information for Handling Teicoplanin A2-3

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Compound of Interest

Compound Name: *Teicoplanin A2-3*

Cat. No.: *B8784024*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of **Teicoplanin A2-3** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize risk and ensure laboratory safety.

Hazard Identification and Safety Precautions

Teicoplanin A2-3 is a glycopeptide antibiotic. While some safety data sheets (SDS) do not classify it as a hazardous substance under the Globally Harmonized System (GHS), others recommend treating it as a hazardous substance[1][2]. It may cause skin irritation, serious eye irritation, and respiratory tract irritation[3]. Therefore, appropriate precautions should always be taken.

Key Safety Information:

Parameter	Value	Reference
Acute Toxicity (Intraperitoneal LD50, mouse)	1 g/kg	[1]
Primary Irritant Effect (Skin)	No irritant effect reported in one source, but skin irritation is mentioned in another.	[1][3]
Primary Irritant Effect (Eye)	No irritating effect reported in one source, but eye irritation is mentioned in another.	[1][3]
Sensitization	No sensitizing effects known.	[1]
Flammability	Product is not flammable.	[1]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Teicoplanin A2-3**, the following personal protective equipment should be worn:

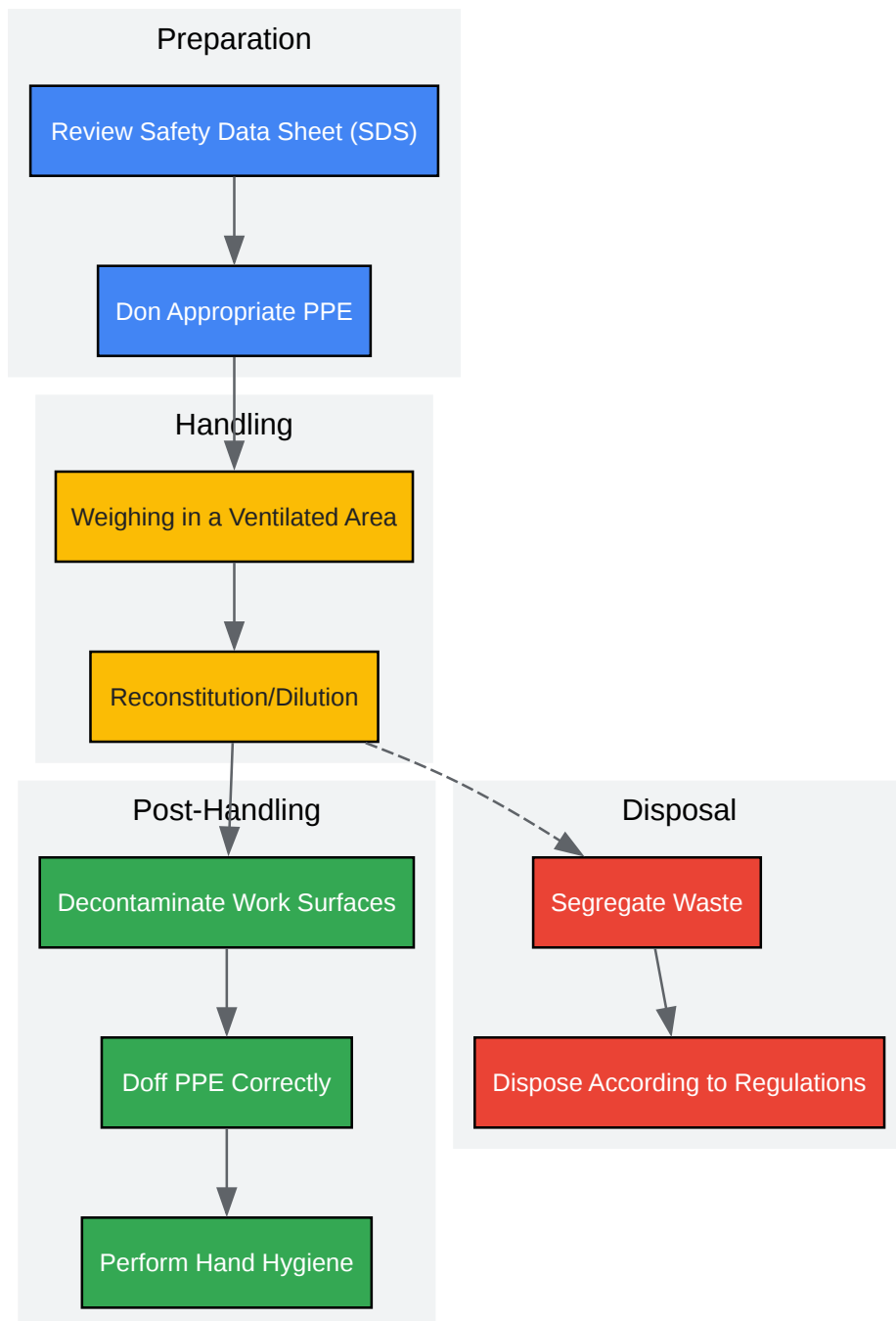
- Hand Protection: Wear protective gloves. Nitrile or neoprene gloves are preferred[4].
- Eye Protection: Use safety glasses with side-shields or goggles[2][5].
- Respiratory Protection: In case of insufficient ventilation or when generating dust, wear a NIOSH-approved respirator or a dust mask[2][6][7]. A fit-tested N95 or N100 mask is recommended for airborne particles[4].
- Body Protection: Wear a laboratory coat or a disposable gown[2][4]. For larger spills, protective clothing may be necessary[2].

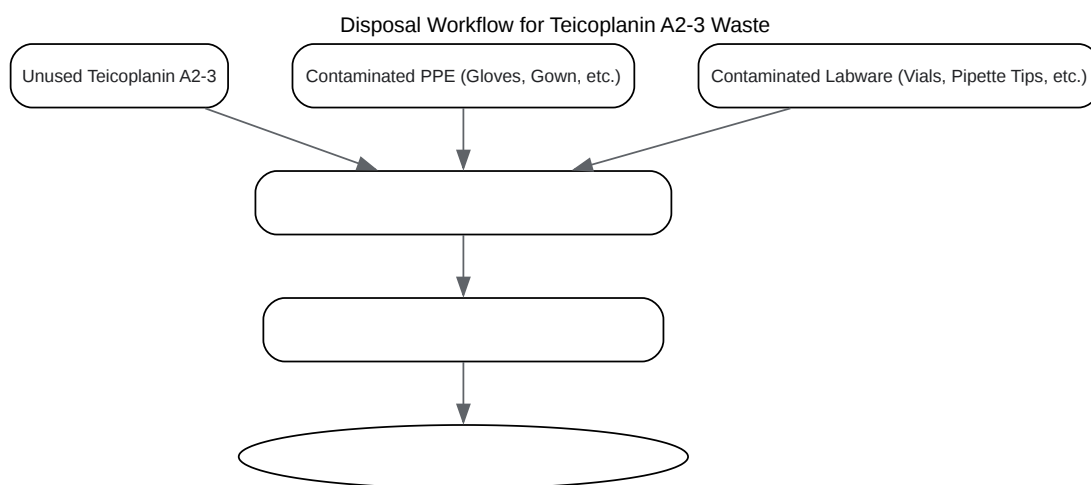
Operational Plan for Handling Teicoplanin A2-3

A systematic approach to handling **Teicoplanin A2-3** will minimize exposure and contamination risks.

Workflow for Safe Handling:

Safe Handling Workflow for Teicoplanin A2-3





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